

# (Rac)-ZLc-002 solubility and stability in DMSO

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## Compound of Interest

Compound Name: (Rac)-ZLc-002

Cat. No.: B12393378

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## Technical Support Center: (Rac)-ZLc-002

This technical support center provides guidance on the solubility and stability of **(Rac)-ZLc-002** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find frequently asked questions, troubleshooting advice, and experimental protocols to ensure the successful use of this compound in your research.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **(Rac)-ZLc-002**?

A1: **(Rac)-ZLc-002** can be dissolved in DMSO.

Q2: What is the solubility of **(Rac)-ZLc-002** in DMSO?

A2: The solubility of **(Rac)-ZLc-002** in fresh DMSO is 46 mg/mL, which corresponds to a concentration of 198.91 mM.<sup>[1]</sup> It is important to note that DMSO that has absorbed moisture will have a reduced ability to dissolve the compound.<sup>[1]</sup>

Q3: How should I prepare a stock solution of **(Rac)-ZLc-002** in DMSO?

A3: To prepare a stock solution, it is recommended to add the solvent to the product individually. For detailed steps, please refer to the Experimental Protocols section.

Q4: How should I store the **(Rac)-ZLc-002** stock solution in DMSO?

A4: Stock solutions of **(Rac)-ZLc-002** in DMSO should be aliquoted to prevent repeated freeze-thaw cycles.<sup>[1]</sup> For long-term storage, the solution is stable for up to one year at -80°C.<sup>[1]</sup> For short-term storage, it can be kept for one month at -20°C.<sup>[1]</sup> The powdered form of **(Rac)-ZLc-002** is stable for three years at -20°C.<sup>[1]</sup>

Q5: Can I store the DMSO stock solution at room temperature?

A5: It is not recommended to store the DMSO stock solution at room temperature for extended periods. DMSO itself can solidify at or just below room temperature, as its melting point is around 18.5°C (65.3°F). For stability of the compound in solution, the recommended storage conditions are -20°C for short-term and -80°C for long-term.<sup>[1]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving (Rac)-ZLc-002 in DMSO	The DMSO may have absorbed moisture from the air, which can reduce its solvating capacity. <a href="#">[1]</a>	Use fresh, anhydrous DMSO to prepare your solution. <a href="#">[1]</a> Ensure the DMSO container is tightly sealed when not in use.
The concentration you are trying to achieve is higher than the maximum solubility.	Do not exceed the maximum solubility of 46 mg/mL (198.91 mM). <a href="#">[1]</a> If a higher concentration is needed, consider alternative formulation strategies, though for in vitro use, this concentration is typically sufficient.	
Precipitate Forms in the Stock Solution After Storage	The solution may have undergone a freeze-thaw cycle, affecting stability.	Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezing and thawing. <a href="#">[1]</a>
The storage temperature was not appropriate.	Ensure the solution is stored at -80°C for long-term stability (up to one year) or at -20°C for short-term use (up to one month). <a href="#">[1]</a>	
Inconsistent Experimental Results	The (Rac)-ZLc-002 may have degraded due to improper storage of the stock solution.	Always follow the recommended storage conditions. If there is any doubt about the solution's integrity, prepare a fresh stock solution from the powdered compound.
DMSO can have biological effects on its own. <a href="#">[2]</a>	It is advisable to include a vehicle control group in your experiments that is treated with the same concentration of	

DMSO as your experimental group.[\[2\]](#)

## Quantitative Data Summary

Parameter	Value	Notes
Molecular Weight	231.25 g/mol	
Solubility in DMSO	46 mg/mL	Equivalent to 198.91 mM. <a href="#">[1]</a>
Powder Storage	3 years at -20°C	From date of receipt. <a href="#">[1]</a>
Stock Solution Storage (in DMSO)	1 year at -80°C	Aliquot to avoid freeze-thaw cycles. <a href="#">[1]</a>
1 month at -20°C	Aliquot to avoid freeze-thaw cycles. <a href="#">[1]</a>	

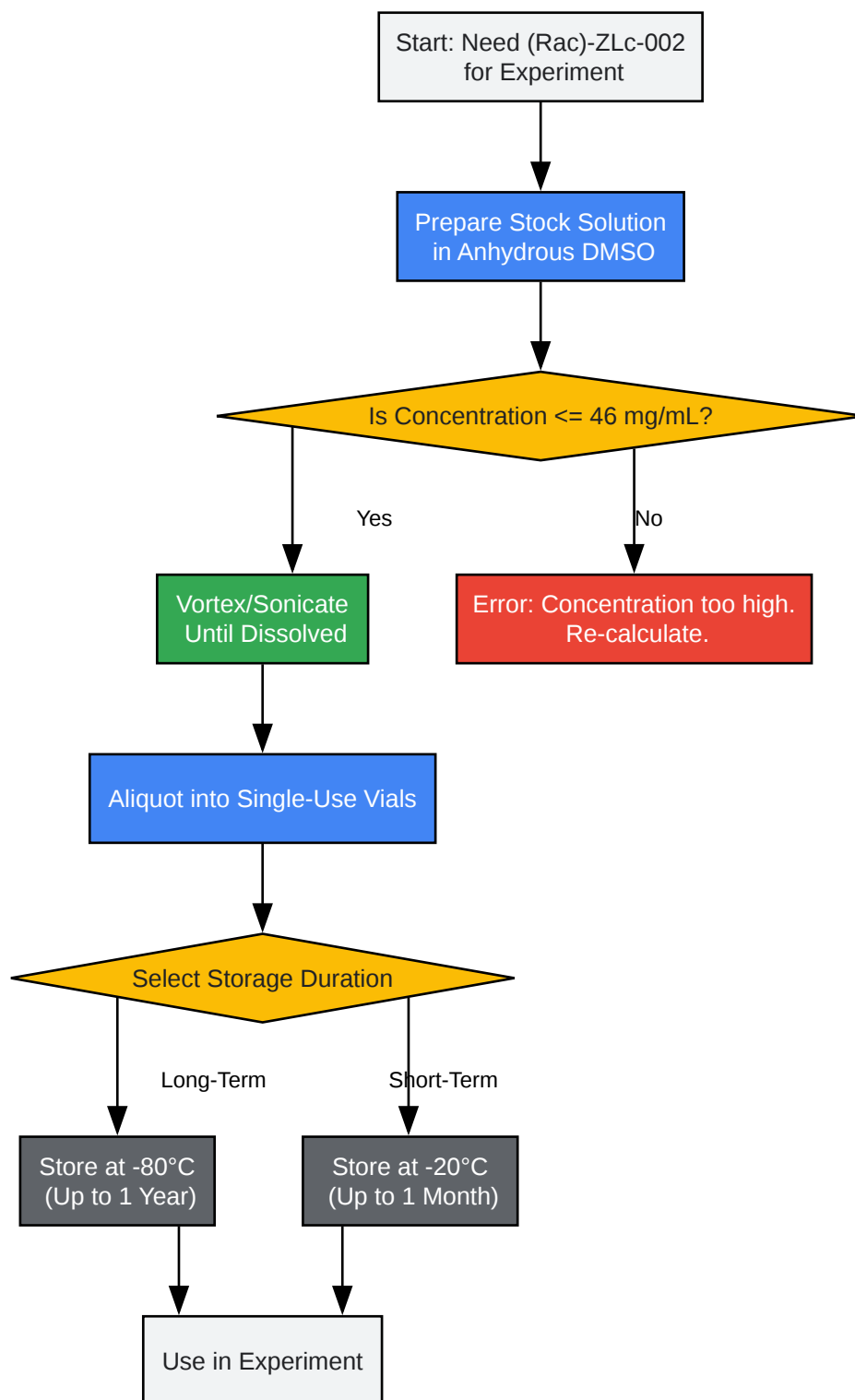
## Experimental Protocols

### Protocol for Preparing a (Rac)-ZLc-002 Stock Solution in DMSO

- Acclimatization: Allow the vial of powdered **(Rac)-ZLc-002** and the fresh, anhydrous DMSO to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of **(Rac)-ZLc-002** powder.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the powder to achieve the desired concentration (not exceeding 46 mg/mL).
- Mixing: Vortex or sonicate the solution gently until the compound is completely dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use, sterile vials.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

## Visualized Workflow

Below is a diagram illustrating the decision-making process for preparing and storing a **(Rac)-ZLc-002** solution.



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Caption: Workflow for preparing and storing **(Rac)-ZLc-002** in DMSO.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. iacuc.wsu.edu [iacuc.wsu.edu]
- To cite this document: BenchChem. [(Rac)-ZLc-002 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393378#rac-zlc-002-solubility-and-stability-in-dmsol]

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